

Personal protective equipment for handling 2-Bromo-3-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name:	2-Bromo-3-(trifluoromethyl)benzonitrile
Cat. No.:	B1344012

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Safe Handling and Disposal of 2-Bromo-3-(trifluoromethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **2-Bromo-3-(trifluoromethyl)benzonitrile** (CAS No. 914637-07-3). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Safety Precautions

2-Bromo-3-(trifluoromethyl)benzonitrile is a compound that requires careful handling due to its potential health hazards. Based on available safety data, this chemical is known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) One source indicates it may cause severe skin burns and eye damage.

Signal Word: Warning[\[1\]](#)[\[3\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)

- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3][4]
- P264: Wash skin thoroughly after handling.[1][3][4]
- P271: Use only outdoors or in a well-ventilated area.[1][3][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][2][3]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[1][3]
- P405: Store locked up.[1][2]
- P501: Dispose of contents/container to an approved waste disposal plant.[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Bromo-3-(trifluoromethyl)benzonitrile** is provided in the table below.

Property	Value	Source
CAS Number	914637-07-3	[1] [5]
Molecular Formula	C ₈ H ₃ BrF ₃ N	
Molecular Weight	250.017 g/mol	
Appearance	White crystalline powder/solid	[5]
Melting Point	80-85 °C	
Boiling Point (Predicted)	254.9 ± 40.0 °C	[5]
Density (Predicted)	1.71 ± 0.1 g/cm ³	[5]
Solubility	Soluble in non-polar and slightly polar organic solvents (e.g., hexanes, ethyl acetate).	

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following operational plan is mandatory to ensure safety during the handling and use of **2-Bromo-3-(trifluoromethyl)benzonitrile**.

Engineering Controls

- Ventilation: Always handle this compound in a properly functioning chemical fume hood.[\[2\]](#)[\[4\]](#) [\[6\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields.[\[1\]](#) A face shield should be worn if there is a risk of splashing.
- Skin Protection:

- Gloves: Wear nitrile or other appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.
- Lab Coat: A flame-retardant lab coat must be worn and kept fastened.
- Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: If the engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or if dust is generated, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Preparation:
 - Before starting work, ensure all necessary PPE is worn correctly.
 - Clear the work area of any unnecessary equipment or chemicals.
 - Have all necessary reagents and equipment within the chemical fume hood.
- Weighing and Transfer:
 - If weighing the solid, do so in a fume hood or a ventilated balance enclosure to avoid inhalation of dust.
 - Handle the solid with appropriate tools (e.g., spatula) to avoid contact.
 - When transferring the compound, do so carefully to minimize the generation of dust.
- In Use:
 - Keep the container tightly closed when not in use.[1][3]
 - Avoid contact with skin, eyes, and clothing.[1][3]
 - Do not eat, drink, or smoke in the laboratory.[3]
- Post-Handling:

- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)[\[3\]](#)
- Clean the work area and any equipment used.

Disposal Plan

Proper disposal of **2-Bromo-3-(trifluoromethyl)benzonitrile** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:

- Collect all waste containing this compound in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with incompatible waste streams.

- Disposal Method:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)
- Do not dispose of this chemical down the drain or in the regular trash.[\[1\]](#)

- Container Disposal:

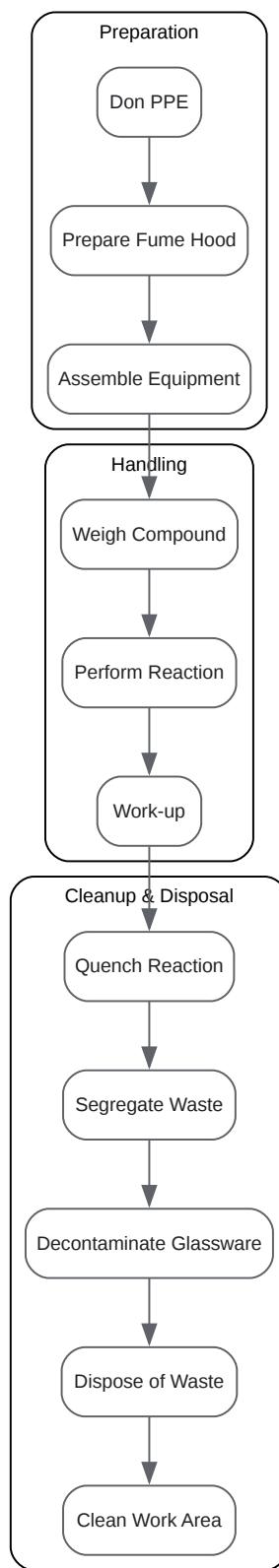
- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste.
- Dispose of the rinsed containers as hazardous waste.

Emergency Procedures

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[3\]](#) Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[1\]](#)[\[6\]](#)

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[6\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.
- In Case of Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#)[\[2\]](#) If the person is not breathing, give artificial respiration. Seek medical attention if you feel unwell.[\[1\]](#)
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[1\]](#)[\[3\]](#) Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- In Case of a Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
 - Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable container for disposal.[\[1\]](#)
 - Ventilate the area and wash the spill site after the material has been picked up.

Experimental Workflow



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Caption: Workflow for the safe handling of **2-Bromo-3-(trifluoromethyl)benzonitrile**.

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